

# Flufenacet oxalate environmental fate and behavior

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## Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

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## Chemical Identity and Role of Flufenacet Oxalate

The table below summarizes the key identification and role information for **flufenacet oxalate**.

Property	Description
IUPAC Name	(4-fluorophenyl)(propan-2-yl)aminoacetic acid [1]
CAS RN	201668-31-7 [1]
Chemical Formula	C <sub>11</sub> H <sub>12</sub> FNO <sub>3</sub> [1]
Pesticide Type	Metabolite (of the herbicide Flufenacet) [1]
Formation Medium	Soil; Plant; Animal; Groundwater; Surface water [1]
Role & Origin	A major transformation product resulting from the environmental degradation and metabolism of the parent herbicide, flufenacet [1].

## Environmental Fate and Behavior Parameters

The following table compiles the available quantitative data on the environmental fate of **flufenacet oxalate**. Please note that data for many standard parameters is missing from the search results.

Parameter	Value	Notes & Interpretation
Soil Degradation DT <sub>50</sub> (Lab)	5.83 days [1]	<b>Non-persistent.</b> Half-life for 50% degradation under lab conditions.
Soil Degradation DT <sub>90</sub> (Lab)	123.0 days [1]	<b>Persistent.</b> Time for 90% degradation, indicating a slower-degrading fraction.
Soil Adsorption (Kf)	0.132 (mL g <sup>-1</sup> ) [1]	<b>Very mobile.</b> Low adsorption to soil particles.
Soil Adsorption (Kfoc)	10.6 (mL g <sup>-1</sup> ) [1]	<b>Very mobile.</b> Confirms high leaching potential to groundwater.
Earthworm Toxicity (14-day LC <sub>50</sub> )	> 1000 mg/kg [1]	<b>Low acute toxicity</b> to earthworms.

## Experimental Protocols and Regulatory Context

While specific laboratory protocols for **flufenacet oxalate** are not detailed in the search results, the data comes from standardized regulatory studies.

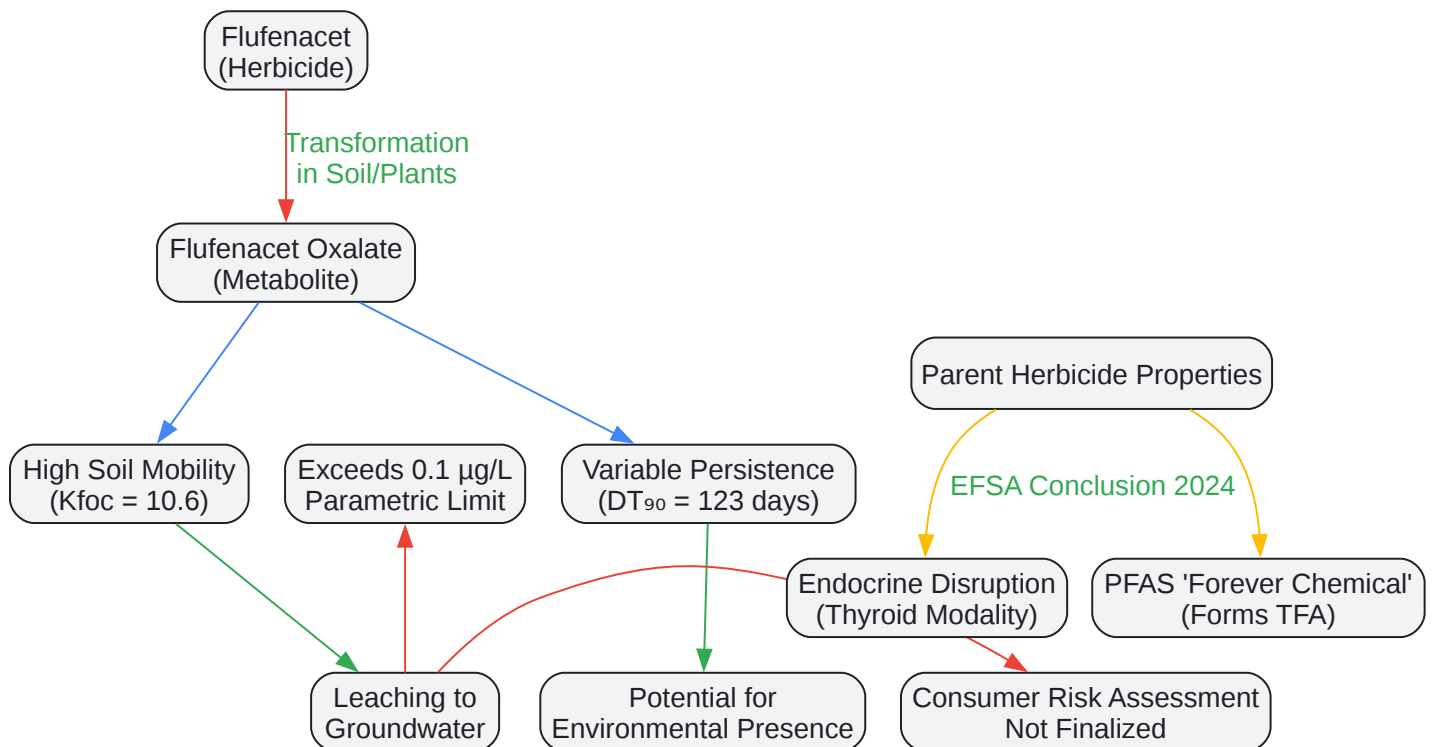
- Aerobic Soil Degradation Studies:** The DT<sub>50</sub> and DT<sub>90</sub> values are determined by incubating soil samples containing the substance under controlled laboratory conditions (typically at 20°C) and monitoring its concentration over time. These studies follow OECD Guideline 307 or equivalent regulatory guidelines [1].
- Soil Adsorption Studies:** The Kf and Kfoc values are measured through batch equilibrium experiments. Soil is mixed with a solution containing the substance, and after reaching equilibrium, the distribution between the soil and water phases is measured, following guidelines like OECD Guideline 106 [1].

The **regulatory context** is critical for understanding this metabolite. The parent compound, **flufenacet**, is an herbicide whose renewal assessment in the European Union identified several concerns [2]:

- **Groundwater Exposure:** Modeling indicates that **flufenacet oxalate (FOE oxalate)** is one of several metabolites predicted to leach into groundwater at levels above the regulatory limit of 0.1 µg/L [2].
- **Data Gaps:** The toxicological assessment of several groundwater metabolites, including one related to **flufenacet oxalate**, was not finalized, leading to an incomplete consumer risk assessment from drinking water [2].
- **Endocrine Disruption:** As of 2024, flufenacet has been concluded to be an endocrine disruptor for humans and wild mammals via the thyroid modality, which has led to a decision to ban it in the EU [3].

## Key Environmental and Regulatory Concerns

The following diagram illustrates the primary environmental fate and regulatory concerns associated with **flufenacet oxalate**.



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*Environmental pathway and regulatory concerns for **flufenacet oxalate***

## Limitations and Research Data Gaps

This assessment highlights several data gaps that are crucial for researchers to note:

- **Missing Core Data:** Key parameters for a full environmental risk assessment are absent from the available data, including **aqueous solubility**, **vapor pressure**, **Henry's Law constant**, and **direct ecotoxicity data** for aquatic and terrestrial organisms [1].
- **Incomplete Risk Assessment:** The European Food Safety Authority (EFSA) has stated that the consumer risk assessment from the consumption of drinking water could not be finalized due to data gaps, including the toxicological profile of related metabolites [2].

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## References

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